

Lys-(Des-Arg9,Leu8)-Bradykinin solubility in PBS and other solvents.

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Compound of Interest

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Technical Support Center: Lys-(Des-Arg9,Leu8)-Bradykinin

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility, handling, and experimental use of Lys-(Des-Arg9,Leu8)-Bradykinin.

Frequently Asked Questions (FAQs)

Q1: What is Lys-(Des-Arg9,Leu8)-Bradykinin?

Lys-(Des-Arg9,Leu8)-Bradykinin is a synthetic peptide that acts as a potent and selective antagonist of the bradykinin B1 receptor.[1] It is commonly used in research to investigate the role of the B1 receptor in various physiological and pathological processes, including inflammation and pain.

Q2: What is the purity of the commercially available peptide?

Commercially available Lys-(Des-Arg9,Leu8)-Bradykinin typically has a purity of ≥95% as determined by HPLC.

Q3: How should I store the lyophilized peptide?



For long-term storage, the lyophilized powder should be stored at -20°C or -80°C in a desiccated environment. Under these conditions, the peptide can be stable for up to two years.

Q4: How should I store the reconstituted peptide solution?

Once reconstituted, it is recommended to aliquot the solution into single-use volumes to avoid repeated freeze-thaw cycles. These aliquots should be stored at -80°C for up to six months or at -20°C for up to one month.[1]

Solubility and Reconstitution Quantitative Solubility Data

The solubility of Lys-(Des-Arg9,Leu8)-Bradykinin can vary depending on the solvent and pH. The following table summarizes the known solubility data.

Solvent	Concentration	Notes
PBS (pH 7.2)	10 mg/mL	
DMSO	50 mg/mL	Ultrasonic agitation may be required. Use freshly opened DMSO as it is hygroscopic.[1]
DMF	1 mg/mL	

Experimental Protocol: Reconstitution of Lyophilized Peptide

This protocol details the steps for reconstituting lyophilized **Lys-(Des-Arg9,Leu8)-Bradykinin** for use in in vitro cell-based assays.

Materials:

- Lyophilized Lys-(Des-Arg9,Leu8)-Bradykinin
- Sterile, high-purity water, DMSO, or PBS (pH 7.2)
- Vortex mixer



- Ultrasonic water bath (optional)
- Sterile polypropylene tubes

Procedure:

- Pre-equilibration: Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming inside the vial upon opening, which can affect peptide stability.
- Solvent Selection: Based on the experimental requirements and the desired stock concentration, choose an appropriate solvent from the table above. For cell-based assays, DMSO is a common choice for creating a high-concentration stock solution that can be further diluted in aqueous buffers.

Reconstitution:

- Carefully remove the cap from the vial.
- Using a sterile pipette tip, add the calculated volume of the chosen solvent to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Recap the vial securely.

• Dissolution:

- Gently vortex the vial for 1-2 minutes to aid dissolution.
- Visually inspect the solution for any undissolved particles.
- If particulates remain, sonicate the vial in a water bath for short intervals (10-15 seconds) until the solution is clear.[1] Avoid excessive heating of the sample.

Aliquoting and Storage:

Once fully dissolved, aliquot the stock solution into sterile, single-use polypropylene tubes.



- Label each aliquot clearly with the peptide name, concentration, date, and storage temperature.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for shorter-term storage (up to 1 month).[1]

Troubleshooting Guide

This guide addresses common issues encountered when working with Lys-(Des-Arg9,Leu8)-Bradykinin.



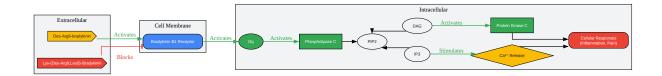
Issue	Possible Cause(s)	Recommended Solution(s)
Peptide will not dissolve	- Incorrect solvent Insufficient mixing Peptide has aggregated.	- Verify the solubility of the peptide in the chosen solvent Try gentle vortexing or brief sonication For hydrophobic peptides, dissolve in a small amount of organic solvent (e.g., DMSO) first, then slowly add aqueous buffer while vortexing.
Precipitation observed after dilution in aqueous buffer	- The final concentration of the organic solvent (e.g., DMSO) is too low to maintain solubility The pH of the buffer is near the isoelectric point (pl) of the peptide.	- Ensure the final concentration of the organic solvent is sufficient to keep the peptide in solution (typically >1% for DMSO) Adjust the pH of the buffer to be at least one unit away from the peptide's pl.
Loss of peptide activity	- Repeated freeze-thaw cycles Improper storage conditions Oxidation of sensitive amino acid residues.	- Aliquot the stock solution into single-use volumes Store lyophilized peptide and reconstituted solutions at the recommended temperatures For peptides containing Cys, Met, or Trp, consider using oxygen-free buffers.
Inconsistent experimental results	- Inaccurate peptide concentration due to incomplete dissolution or adsorption to surfaces Degradation of the peptide in solution.	- Ensure the peptide is fully dissolved before use Use low-protein-binding tubes and pipette tips Prepare fresh working solutions from a frozen stock for each experiment.

Signaling Pathway and Experimental Workflow



Bradykinin B1 Receptor Signaling Pathway

Lys-(Des-Arg9,Leu8)-Bradykinin acts as an antagonist at the Bradykinin B1 receptor, which is a G-protein coupled receptor (GPCR). The activation of the B1 receptor by its agonist, Des-Arg9-bradykinin, typically leads to the activation of Phospholipase C (PLC), which in turn generates inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium, while DAG activates Protein Kinase C (PKC). These signaling events can lead to various cellular responses, including inflammation and pain signaling.



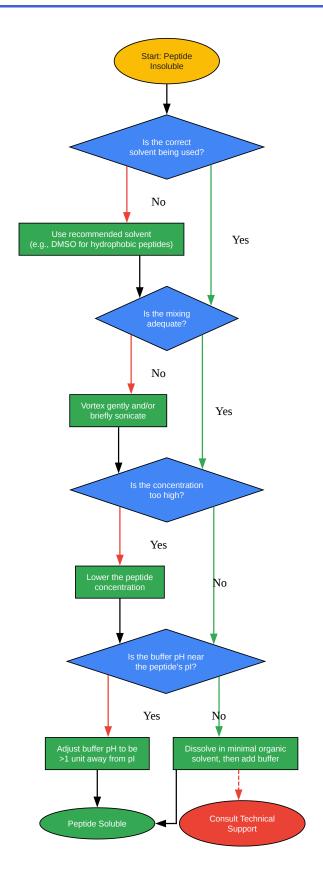
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Caption: Bradykinin B1 Receptor Signaling Pathway.

Experimental Workflow: Troubleshooting Peptide Solubility

This workflow provides a logical approach to troubleshooting issues with peptide solubility.





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